

# In Vitro Cell Culture Assays Using Spaglumeric Acid: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Spaglumeric Acid*

Cat. No.: *B1681972*

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## Introduction

**Spaglumeric acid**, also known as N-acetyl-aspartyl-glutamate (NAAG), is an abundant neuropeptide in the mammalian central nervous system with multifaceted roles in neurotransmission and cellular regulation. It primarily functions as a selective agonist for the metabotropic glutamate receptor 3 (mGluR3), and also exhibits activity as a weak antagonist at the N-methyl-D-aspartate (NMDA) receptor.[1][2] Additionally, **Spaglumeric acid** has been shown to possess mast cell stabilizing properties, suggesting its potential in modulating allergic and inflammatory responses.

These diverse biological activities make **Spaglumeric acid** a compound of significant interest for in vitro research in neuroscience, immunology, and drug discovery. This document provides detailed application notes and protocols for a range of in vitro cell culture assays to investigate the biological functions of **Spaglumeric acid**.

## Data Presentation

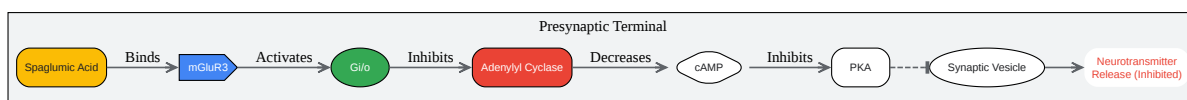
The following table summarizes the quantitative data for **Spaglumeric acid** in various in vitro assays.

Assay Type	Cell Line/System	Parameter	Value	Reference
mGluR3 Activation	Transfected Cells	EC50	11 - 100 $\mu$ M	[1]
mGluR Group II Agonist Displacement	-	IC50	< 5 $\mu$ M	[1]
NMDA Receptor Agonism	-	EC50	666 $\mu$ M	[1]
NMDA Receptor Antagonism (Displacement)	-	IC50	8.8 $\mu$ M	[2]

## Signaling Pathways and Experimental Workflows

### Spaglumic Acid-Mediated mGluR3 Signaling

**Spaglumic acid** binding to the presynaptic mGluR3 receptor initiates a G-protein coupled signaling cascade that leads to the inhibition of adenylyl cyclase, a decrease in intracellular cyclic AMP (cAMP) levels, and subsequent reduction in neurotransmitter release.

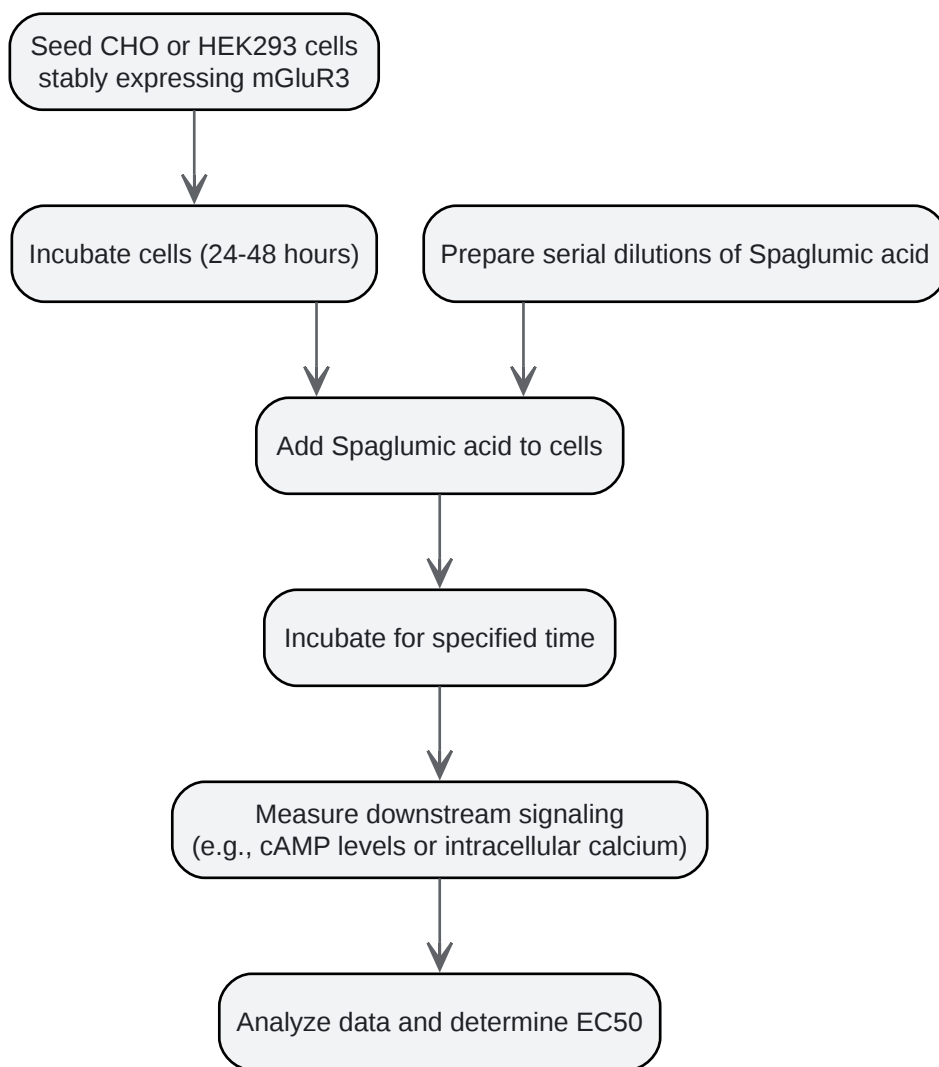


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**Spaglumic acid** activation of mGluR3 signaling pathway.

## Experimental Workflow: mGluR3 Activation Assay

This workflow outlines the key steps in determining the potency of **Spaglumeric acid** in activating mGluR3 in a recombinant cell line.

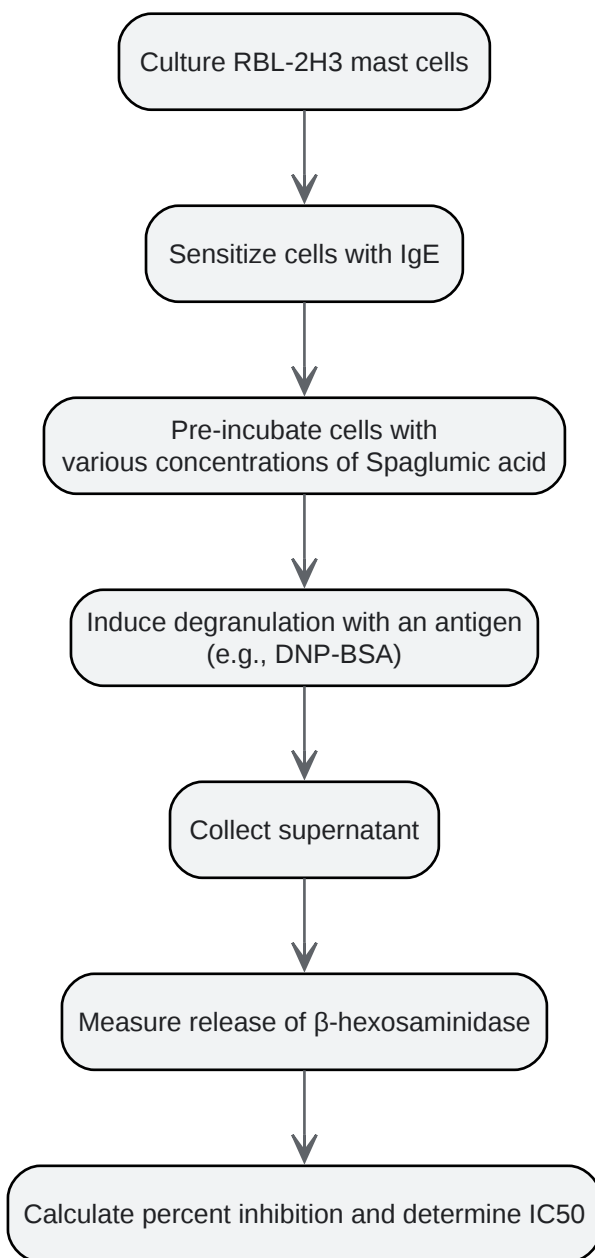


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Workflow for mGluR3 functional assay.

## Experimental Workflow: Mast Cell Degranulation Assay

This workflow describes the general procedure for assessing the inhibitory effect of **Spaglumeric acid** on mast cell degranulation.



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## References

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